

# Technical Support Center: Recrystallization of 3'-Amino-2'-hydroxyacetophenone hydrochloride

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## Compound of Interest

Compound Name: 3'-Amino-2'-hydroxyacetophenone hydrochloride

Cat. No.: B141205

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As a key intermediate in the synthesis of pharmaceuticals like Pranlukast, an asthma medication, the purity of **3'-Amino-2'-hydroxyacetophenone hydrochloride** (CAS: 90005-55-3) is paramount.<sup>[1][2]</sup> Recrystallization is a powerful and fundamental technique for purifying this solid compound. This guide provides a comprehensive overview, detailed protocols, and troubleshooting solutions to ensure you achieve high-purity crystals efficiently and safely.

The core principle of recrystallization is based on differential solubility.<sup>[3][4]</sup> The impure solid is dissolved in a minimum amount of a hot solvent in which the compound is highly soluble, but the impurities are either insoluble or sparingly soluble. Upon slow cooling, the solubility of the desired compound decreases, leading to the formation of a pure crystalline lattice that excludes the impurities, which remain dissolved in the surrounding solution (the mother liquor).

## Physicochemical Properties at a Glance

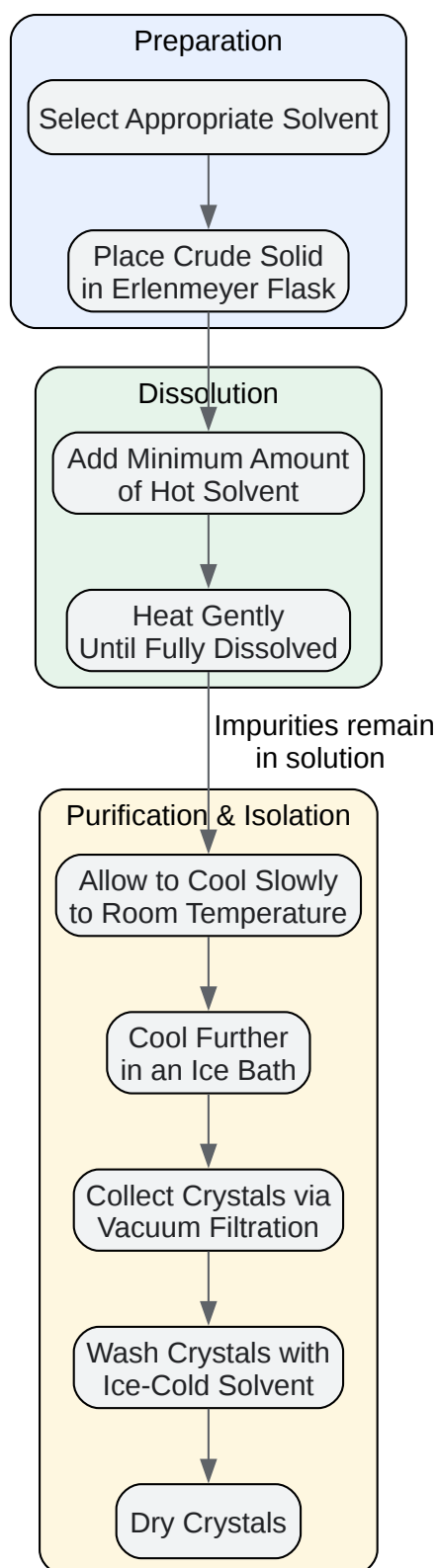
Understanding the compound's properties is the first step in designing a successful purification strategy.

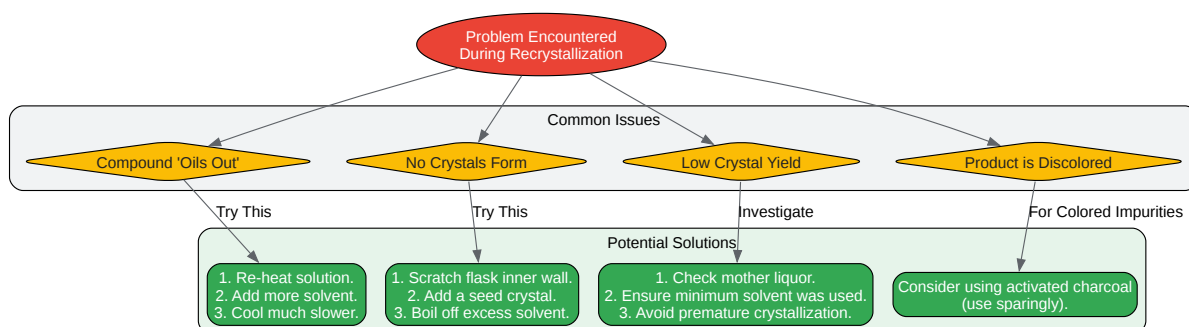
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClNO <sub>2</sub>	[1][5]
Molecular Weight	187.62 g/mol	[1][5]
Appearance	White to off-white, pale-yellow, or light brown crystalline solid/powder	[1][6][7][8]
Melting Point	Approx. 156-166°C (may vary with purity)	[5][6][8]
Solubility	Soluble in water, methanol, and ethanol; sparingly soluble in non-polar solvents.	[1][6]
Storage	Store in a tightly closed container in a cool, dry place under an inert atmosphere.	[5][7][8]

## Experimental Workflow & Protocol

### Visualizing the Recrystallization Process

The following diagram outlines the standard workflow for recrystallization.





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